

Advanced Safety and Operational Guide: Handling [1,2-Benzenediolato(2-)- O,O']oxotitanium

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Compound of Interest

Compound Name:	[1,2-Benzenediolato(2-)- O,O']oxotitanium
CAS No.:	93459-84-8
Cat. No.:	B12284568

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As a drug development professional or research scientist, your success relies not only on the purity of your reagents but on the rigorous, scientifically grounded protocols used to handle them. **[1,2-Benzenediolato(2-)-O,O']oxotitanium** (CAS: 93459-84-8) is a highly specialized organometallic coordination complex utilized primarily as a mild, chemoselective Lewis acid catalyst in advanced organic synthesis.

To build deep trust in your laboratory operations and ensure absolute experimental integrity, this guide transcends basic safety data sheets. We provide a self-validating system of operational logistics, detailing the causality behind every safety requirement and experimental choice.

Mechanistic Toxicology & Hazard Profile

Understanding the chemical behavior of **[1,2-Benzenediolato(2-)-O,O']oxotitanium** is the first step in designing a secure handling protocol. The compound's hazards are directly linked to its

structure: a titanium(IV) center coordinated by a lipophilic catecholate (1,2-benzenediolato) ligand.

- H315 (Causes skin irritation): The titanium(IV) core acts as a strong Lewis acid. Upon contact with epidermal moisture, it undergoes rapid hydrolysis, generating a localized acidic microenvironment that coagulates skin proteins. The lipophilic catecholate ligand exacerbates this by facilitating penetration through the lipid bilayer of the stratum corneum.
- H319 (Causes serious eye irritation): As a fine particulate powder, aerosolized catalyst can rapidly dissolve in the aqueous tear film of the eye. The resulting coordination with mucins and corneal proteins causes immediate, severe irritation [1](#).

Quantitative Hazard Data Summary

Hazard Parameter	Value / Classification	Mechanistic Implication
CAS Number	93459-84-8	Unique identifier for the titanium-catecholate complex.
Molecular Weight	171.96 g/mol	Low molecular weight allows for high mobility of aerosolized dust particulates.
GHS Hazard Code	H315	Causes skin irritation via Lewis acid-mediated protein coagulation.
GHS Hazard Code	H319	Causes serious eye irritation upon dissolution in corneal tear film.
Signal Word	Warning	Indicates acute, reversible toxicity requiring immediate PPE intervention.

Personal Protective Equipment (PPE) Matrix

Every piece of PPE recommended below serves a specific, mechanistic purpose to counter the chemical properties of **[1,2-Benzenediolato(2-)-O,O']oxotitanium**.

PPE Category	Specification	Mechanistic Rationale
Hand Protection	Nitrile gloves (≥ 0.11 mm thickness), double-gloved.	Nitrile provides a robust chemical barrier against the lipophilic catecholate ligand. Double-gloving prevents micro-tears from exposing the skin to the Lewis acidic Ti(IV) center.
Eye Protection	ANSI Z87.1 compliant, snug-fitting chemical splash goggles.	Prevents aerosolized catalyst dust from dissolving in the tear film, neutralizing the H319 corneal irritation risk. Safety glasses with side shields are insufficient for fine powders.
Body Protection	Flame-retardant (FR) lab coat with fitted cuffs.	Protects against accidental exposure during the highly reactive, solvent-heavy environments (e.g., dichloromethane) typically used in conjunction with this catalyst.
Respiratory	N95/P100 particulate respirator.	Mandatory only if weighing outside a fume hood (not recommended). Mitigates inhalation of fine organometallic particulates that cause localized respiratory tract hydrolysis.

Operational Workflow & Handling Protocol

To ensure both operator safety and catalytic efficacy, the handling of this moisture-sensitive Lewis acid must follow a strict, self-validating sequence.



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Safe operational workflow for handling **[1,2-Benzenediolato(2-)-O,O']oxotitanium** in the laboratory.

Step-by-Step Methodology

Phase 1: Preparation and Weighing

- **Ventilation Setup:** Ensure the fume hood sash is lowered to the optimal working height (typically 18 inches) and verify a face velocity of 80-100 fpm.
- **Static Mitigation:** Because **[1,2-Benzenediolato(2-)-O,O']oxotitanium** is a dry, highly mobile powder, standard metal spatulas can accumulate static charge, leading to sudden aerosolization. Use an anti-static gun (e.g., Zerostat) on the weighing boat and utilize a grounded, static-free spatula.
- **Massing:** Weigh the required catalytic amount directly into a flame-dried Schlenk flask to minimize transfer steps.

Phase 2: Reaction Execution

4. Inert Atmosphere: Seal the flask with a rubber septum and cycle with Argon or Nitrogen three times on a Schlenk line. The Ti(IV) complex is sensitive to bulk moisture, which degrades its catalytic efficiency by prematurely hydrolyzing the active titanium center.

5. Solvent Addition: Introduce anhydrous solvent (e.g., dichloromethane) via a gas-tight syringe, followed by your substrates.

Phase 3: Quenching and Decontamination

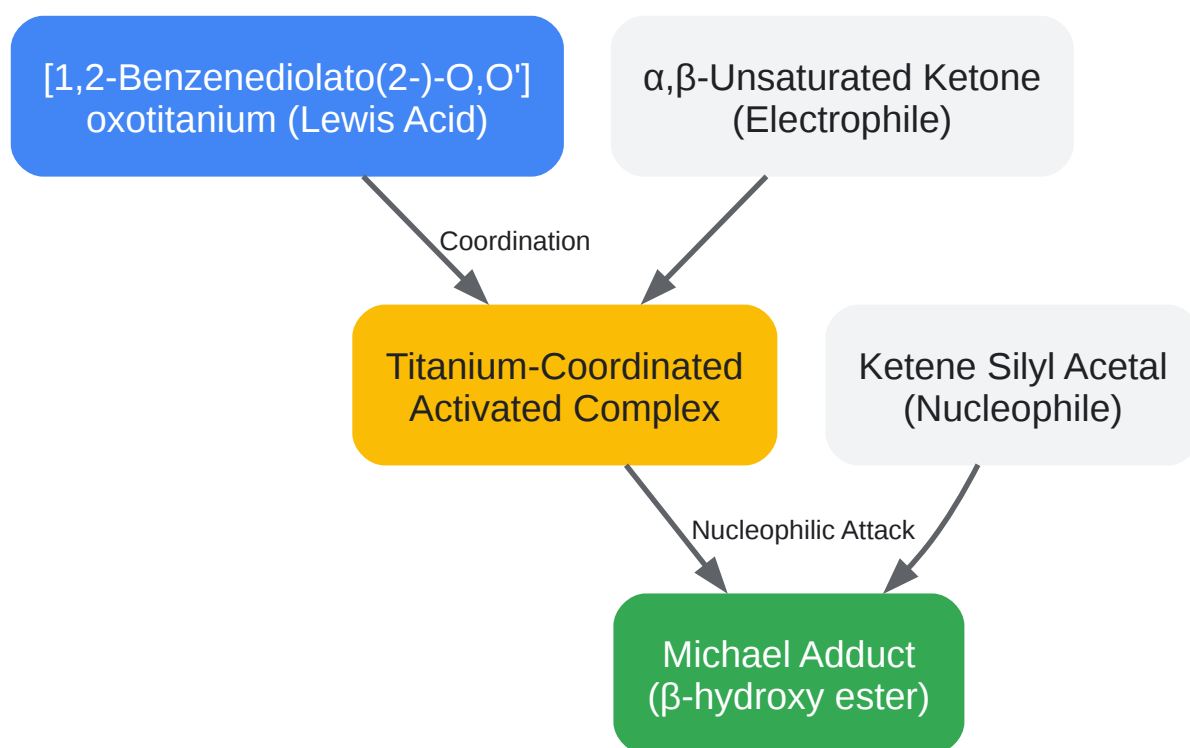
6. Quenching: Terminate the reaction using a saturated aqueous sodium bicarbonate solution. **Causality:** This rapidly hydrolyzes the titanium-oxygen bonds, precipitating inert titanium dioxide (TiO₂) and neutralizing the acidic microenvironment, rendering the mixture safe for organic extraction.

7. Surface Cleaning: Wipe down the balance and fume hood surfaces with a damp paper towel to capture any residual dust, followed by an isopropanol wipe to dissolve organic residues.

Catalytic Application & Mechanistic Pathway

Beyond safety, understanding the compound's application maximizes its value. **[1,2-Benzenediolato(2-)-O,O']oxotitanium** is renowned for its use in the Mukaiyama-Michael reaction, where it acts as a mild and highly efficient catalyst for the reaction of ketene silyl acetals with α,β -unsaturated ketones [2](#). It is also highly chemoselective in aldol-type additions, activating aldehyde groups selectively while leaving acid-labile acetal groups intact.

The mechanism relies on the titanium center coordinating to the carbonyl oxygen of the electrophile, lowering the Lowest Unoccupied Molecular Orbital (LUMO) and facilitating nucleophilic attack.



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Lewis acid activation of enones by **[1,2-Benzenediolato(2-)-O,O']oxotitanium** in Michael additions.

Emergency Response & Disposal Logistics

Spill Response Plan

- Do not dry sweep. Dry sweeping aerosolizes the irritating titanium complex into the breathing zone.
- Instead, cover the powder spill with damp absorbent pads to suppress dust and initiate controlled hydrolysis. Carefully transfer the saturated pads to a sealable hazardous waste container.

Disposal Logistics

- Categorization: Categorize the waste as "Heavy Metal / Toxic Organic Waste."
- Environmental Hazard: The catecholate ligand prevents disposal down the drain, as benzenediol derivatives are toxic to aquatic life.
- Segregation: Segregate this waste from strong oxidizers to prevent the exothermic degradation of the organic ligand. Ensure all aqueous quench waste containing precipitated TiO_2 is collected in properly labeled, chemically compatible HDPE carboys.

References

- ChemicalBook.93459-84-8 | CAS DataBase - ChemicalBook.
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Sources

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